

Essential Safety and Operational Guidance for Handling D-Glucose-d4

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Compound of Interest

Compound Name: *D-Glucose-d4*

Cat. No.: *B12403840*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides immediate and essential safety and logistical information for handling **D-Glucose-d4**, a non-hazardous, deuterated form of glucose. The following procedural guidance is designed to be a preferred resource, building trust and providing value beyond the product itself.

Hazard Assessment

D-Glucose-d4 is a stable, non-radioactive isotope of D-Glucose. According to safety data sheets for D-Glucose and its isotopologues, the substance is not classified as hazardous.[1][2][3][4] It is not flammable and does not present an explosion hazard.[1][5] No sensitizing effects are known, and it is generally not irritating to the skin or eyes.[1][2] However, as with any chemical, adherence to good laboratory practices is essential.

Personal Protective Equipment (PPE)

While **D-Glucose-d4** is not considered hazardous, the use of appropriate personal protective equipment is a fundamental aspect of safe laboratory practice. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Purpose
Hand Protection	Nitrile or latex gloves	To prevent direct skin contact and maintain sample purity.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from potential splashes or airborne dust particles.[6]
Body Protection	Laboratory coat or protective clothing	To protect skin and personal clothing from contamination.[6][7]
Respiratory Protection	Generally not required for small quantities in well-ventilated areas.[1][2][4]	If dust is generated, use in a fume hood or wear a dust mask.

Operational Plan: Step-by-Step Handling Protocol

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated place, away from incompatible materials.[3][8]
- Keep the container tightly closed when not in use.[3][7]

2. Preparation and Weighing:

- Handle the compound in a well-ventilated area or a chemical fume hood to minimize dust inhalation, especially when handling larger quantities.[8]
- Before weighing, ensure the balance is clean and calibrated.
- Use a clean spatula and weigh boat.
- Open the container carefully to avoid creating airborne dust.

- Measure the desired amount of **D-Glucose-d4**.
- Close the container tightly immediately after use.

3. Dissolving and Use:

- When preparing solutions, add the solid **D-Glucose-d4** to the solvent slowly to avoid splashing. D-Glucose is soluble in water.[1]
- If heating is required, use appropriate heating equipment and monitor the process.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.

Spill Management

In the event of a spill, follow these procedures:

1. Minor Spills (Solid):

- No special personal precautions are generally required, but it is good practice to wear gloves.[1]
- Sweep up the spilled solid material carefully to avoid generating dust.[7]
- Place the collected material into a suitable, labeled container for waste disposal.[8]
- Clean the spill area with a damp cloth or paper towel.

2. Major Spills:

- Evacuate the immediate area if a large amount of dust is generated.
- Increase ventilation to the area.
- Follow the minor spill cleanup procedure once the dust has settled.
- Prevent the spilled material from entering drains or sewers.[1][9]

Disposal Plan

D-Glucose-d4 is not considered a hazardous waste.[5] However, all chemical waste should be disposed of responsibly.

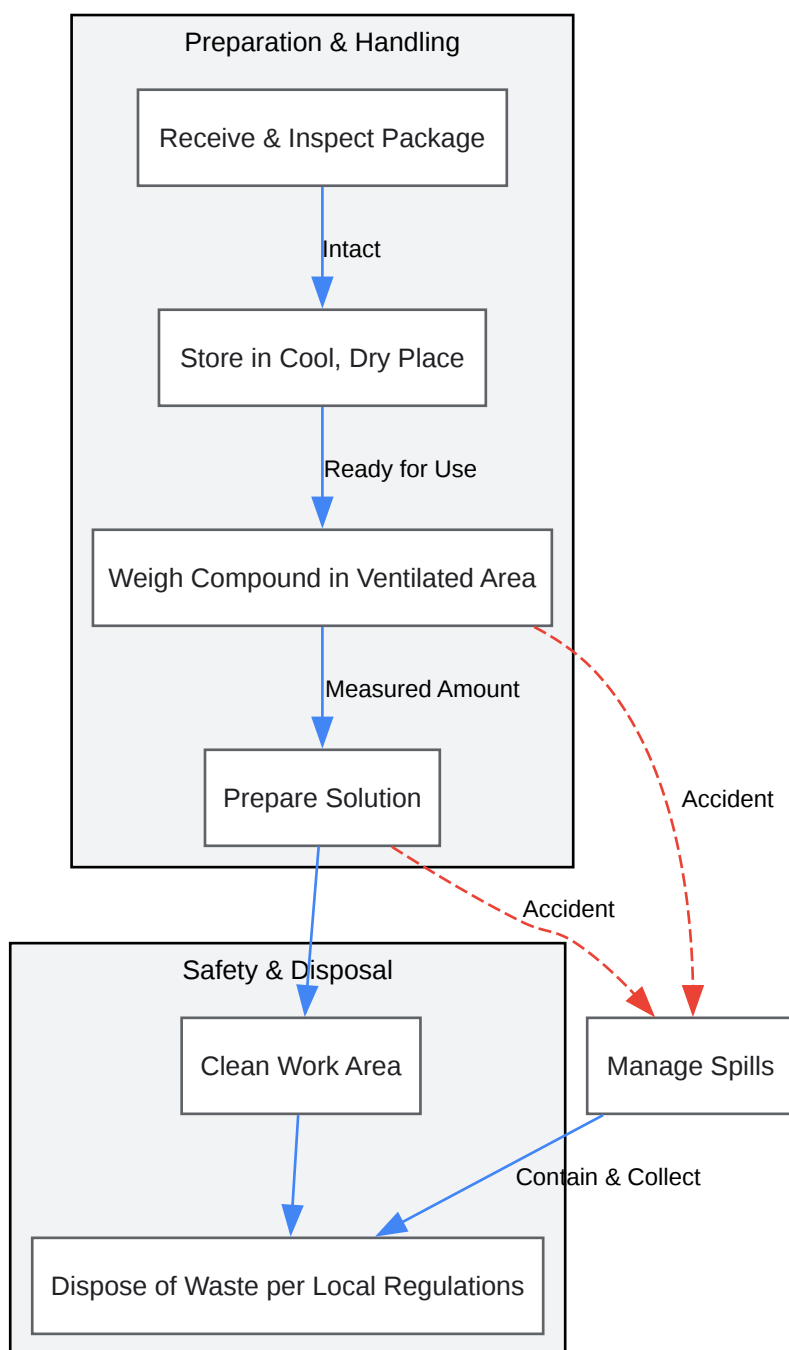
- Solid Waste: Collect unused **D-Glucose-d4** and any contaminated materials (e.g., weigh boats, paper towels) in a labeled container.
- Liquid Waste: Aqueous solutions of **D-Glucose-d4** can typically be disposed of down the drain with copious amounts of water, subject to local regulations. Always check with your institution's environmental health and safety (EHS) office for specific guidelines.
- Containers: Empty containers should be triple-rinsed before recycling or disposal.[9]
- Do not mix **D-Glucose-d4** waste with other chemical waste streams unless permitted by your institution's EHS guidelines.[9]

First Aid Measures

The following table summarizes first aid procedures in case of exposure.[2]

Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. If symptoms persist, consult a doctor.[1]
Skin Contact	Generally, the product does not irritate the skin. [1] Wash off with soap and plenty of water.
Eye Contact	Rinse opened eye for several minutes under running water.[1][2] If symptoms persist, consult a doctor.
Ingestion	Rinse mouth with water. If symptoms persist, consult a doctor.[3][4]

Handling Workflow Diagram



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Caption: Workflow for handling **D-Glucose-d4** from receipt to disposal.

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